

# Standard Experimental Protocols for MK-0773: Application Notes

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## Compound of Interest

Compound Name: MK-0773

Cat. No.: B8082338

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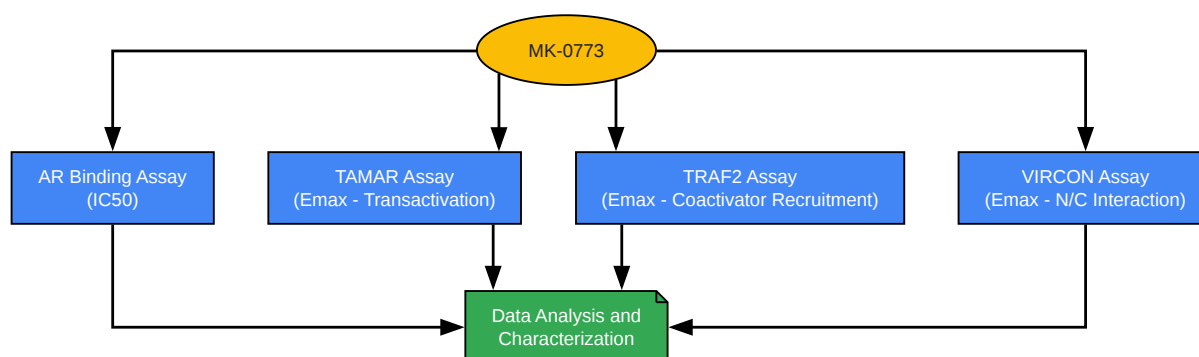
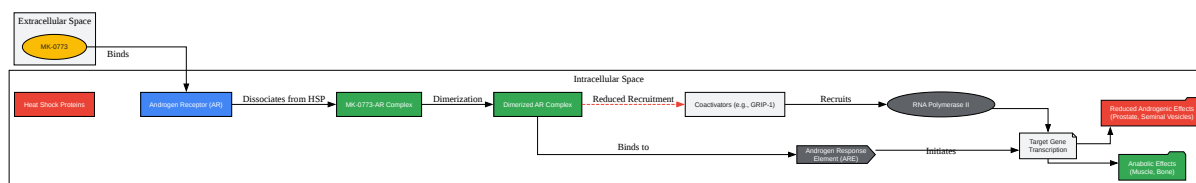
For Researchers, Scientists, and Drug Development Professionals

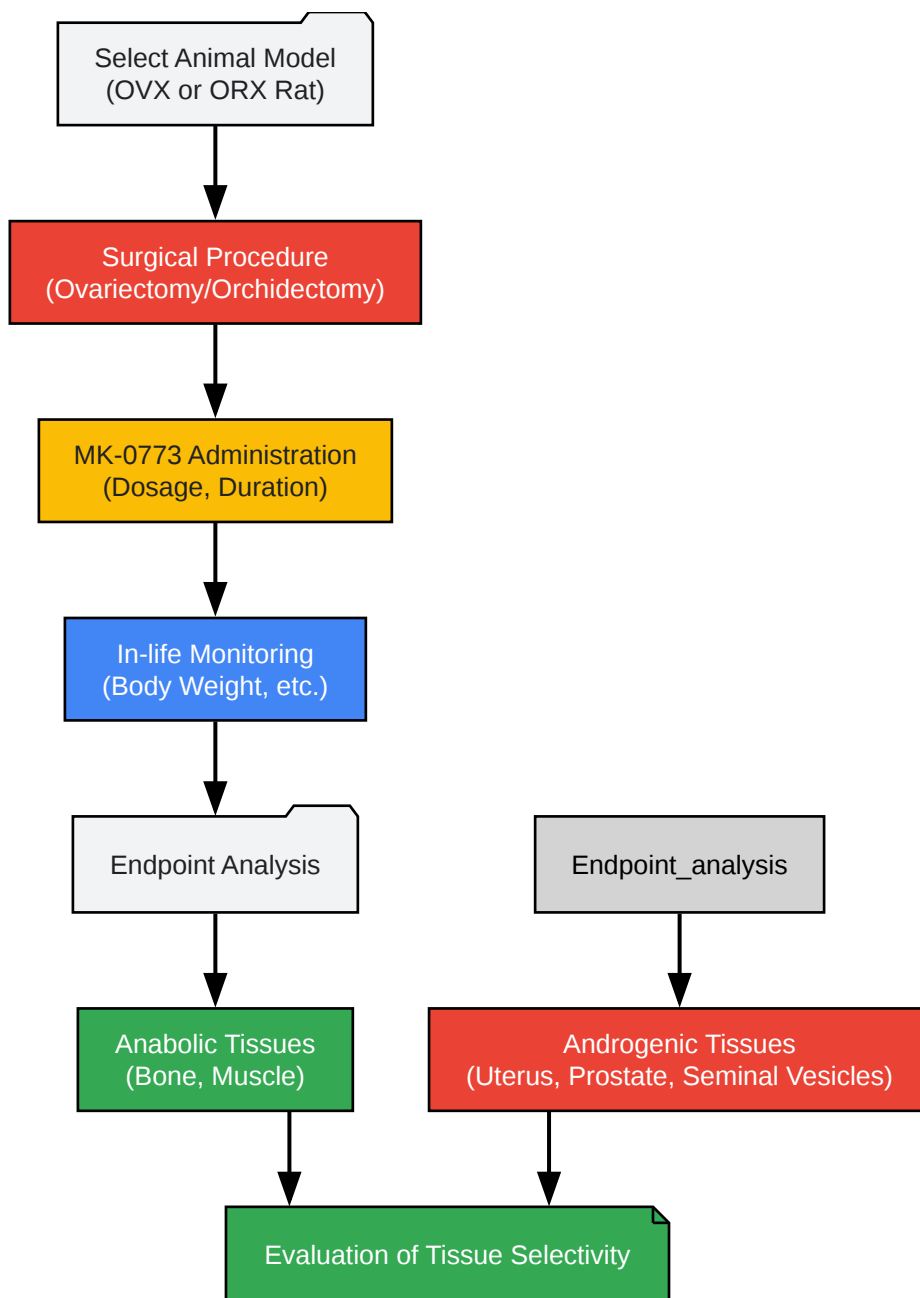
These application notes provide a comprehensive overview of the standard experimental protocols for the investigation of **MK-0773**, a selective androgen receptor modulator (SARM). The information compiled is based on preclinical and clinical research to guide the design and execution of in vitro and in vivo studies.

## Mechanism of Action

**MK-0773** is a steroidal SARM that exhibits tissue-selective anabolic effects with reduced androgenic activity in reproductive tissues.[1] Its mechanism of action is centered on its differential interaction with the androgen receptor (AR). Unlike traditional androgens, **MK-0773** acts as a partial agonist of the AR. This selectivity is achieved through a bimodal activation of the receptor, characterized by moderate transactivation of target genes, reduced recruitment of the coactivator GRIP-1, and minimal stabilization of the N-terminal/C-terminal (N/C) interaction of the AR.[2][3] This differential receptor conformation and cofactor engagement is believed to be the molecular basis for its anabolic effects in muscle and bone with attenuated effects on the prostate and seminal vesicles.[1][2]

## Signaling Pathway of MK-0773





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## References

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